

5-Hydroxy-4-octanone: A Review of Current Knowledge and Future Therapeutic Prospects

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Compound of Interest

Compound Name: 5-Hydroxy-4-octanone

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

5-Hydroxy-4-octanone, a naturally occurring alpha-hydroxy ketone, has been primarily recognized for its role as a flavoring agent in the food and beverage industry. Despite its established safety profile and presence in natural sources such as *Camellia sinensis* (tea) and *Cocos nucifera* (coconut), its therapeutic potential remains largely unexplored.^{[1][2]} This technical guide synthesizes the currently available scientific information on **5-Hydroxy-4-octanone**, covering its chemical and physical properties, known biological interactions, and synthetic methodologies. Notably, there is a significant gap in the literature regarding its specific therapeutic applications, mechanism of action in biological systems, and effects on signaling pathways. This document aims to provide a foundational resource for researchers and drug development professionals, highlighting the untapped potential of **5-Hydroxy-4-octanone** as a subject for future pharmacological investigation.

Introduction

5-Hydroxy-4-octanone, also known as Butyrolin, is an organic compound with the molecular formula $C_8H_{16}O_2$.^{[1][3]} It is characterized by a hydroxyl group adjacent to a ketone group, a structure that suggests potential for various chemical and biological interactions.^[1] While it has been identified as a safe flavoring agent by regulatory bodies such as the Flavor and Extract Manufacturers Association (FEMA) and the Joint FAO/WHO Expert Committee on Food Additives (JECFA), its bioactivity beyond flavor is not well-documented.^{[1][2]} Preliminary

research suggests a possible role in metabolic pathways, particularly those involving fatty acids and ketone bodies, but detailed studies are lacking.[1] This guide will systematically present the existing data on **5-Hydroxy-4-octanone** and propose avenues for future therapeutic research.

Chemical and Physical Properties

A comprehensive summary of the physicochemical properties of **5-Hydroxy-4-octanone** is presented in Table 1. This data is essential for any experimental design, including formulation, delivery, and assay development.

Property	Value	Reference
Molecular Formula	C8H16O2	[1][3]
Molecular Weight	144.21 g/mol	[1]
CAS Number	496-77-5	[2][4]
Appearance	Clear, light yellow to orange liquid	[3]
Odor	Sweet, slightly pungent, buttery	[1][5]
Boiling Point	80-82 °C at 10 mmHg	[3][4]
Density	0.916 g/mL at 25°C	[3][4]
Refractive Index	1.4315 at 20°C	[3][4]
Solubility	Practically insoluble in water; soluble in ethanol	[3][6]
pKa (Predicted)	13.13 ± 0.20	[3]

Known Biological Information and Interactions

The current understanding of the biological role of **5-Hydroxy-4-octanone** is limited. It is recognized as a natural product found in tea and coconut.[1][2] Its primary application is as a flavoring agent, for which it has been designated as Generally Recognized As Safe (GRAS) by FEMA.[1]

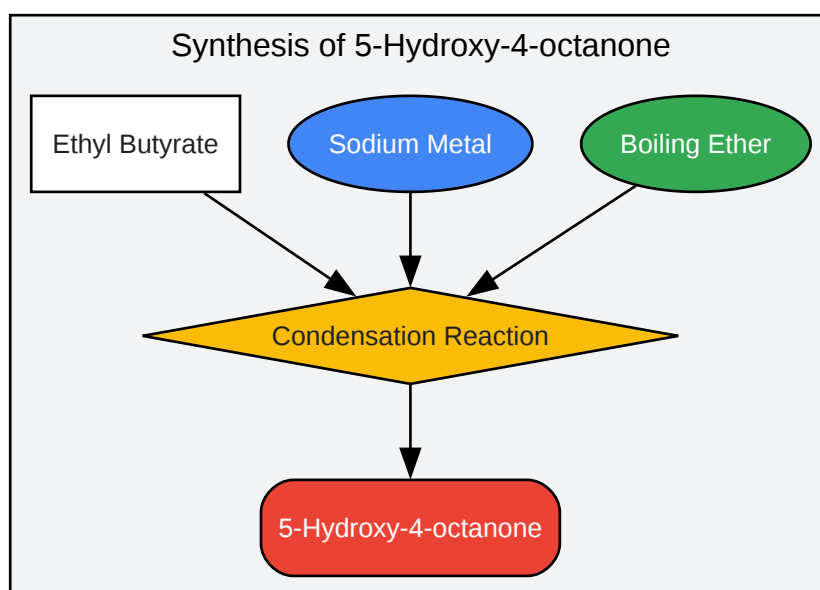
Some research suggests that **5-Hydroxy-4-octanone** may be involved in metabolic pathways related to fatty acids and ketone bodies due to its chemical structure.[1] The presence of both a hydroxyl and a ketone functional group allows for potential interactions with enzymes through hydrogen bonding and nucleophilic addition reactions, which could influence metabolic enzyme activity.[1] However, specific molecular targets and the extent of these interactions have not been elucidated.

There is no publicly available data from in vitro or in vivo studies that quantitatively assesses the therapeutic efficacy or toxicological profile of **5-Hydroxy-4-octanone** beyond its use as a flavoring agent.

Synthesis and Experimental Protocols

While detailed experimental protocols for therapeutic studies are unavailable, methods for the chemical synthesis of **5-Hydroxy-4-octanone** have been described. A common laboratory-scale synthesis involves the condensation of ethyl butyrate in the presence of sodium metal in boiling ether.[1][6] Industrial production may utilize catalytic hydrogenation or oxidation methods to improve yield and purity.[1]

Below is a generalized workflow for the synthesis of **5-Hydroxy-4-octanone**.



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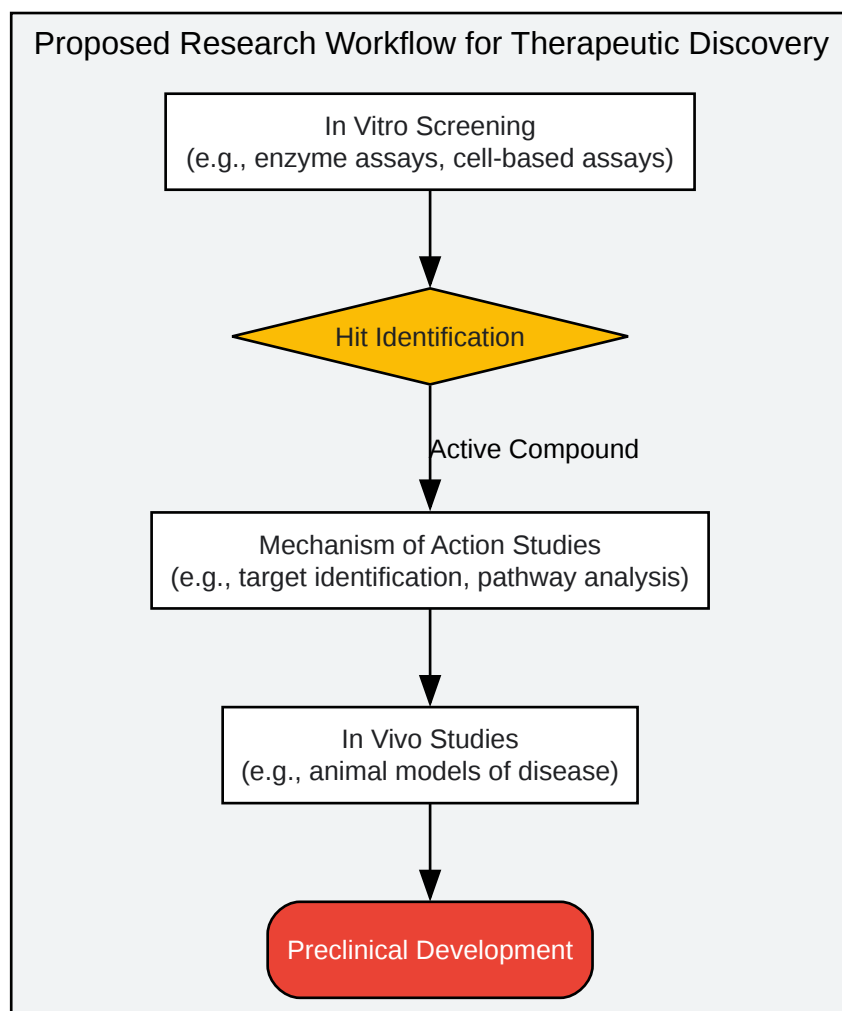
Caption: Generalized workflow for the synthesis of **5-Hydroxy-4-octanone**.

Potential Therapeutic Applications: A Forward Look

The absence of significant research into the therapeutic applications of **5-Hydroxy-4-octanone** presents a unique opportunity for discovery. Based on its structure as an alpha-hydroxy ketone, several areas of investigation can be proposed:

- **Metabolic Disorders:** As suggested by preliminary research, its potential to interact with enzymes in fatty acid and ketone body metabolism warrants further investigation for conditions such as diabetes and non-alcoholic fatty liver disease.^[1]
- **Anti-inflammatory Effects:** Many ketones and related compounds exhibit anti-inflammatory properties. The potential for **5-Hydroxy-4-octanone** to modulate inflammatory signaling pathways could be explored.
- **Neurological Effects:** Given the interest in ketone bodies for neuroprotective effects, investigating whether **5-Hydroxy-4-octanone** can cross the blood-brain barrier and exert any influence on neuronal function could be a valuable line of inquiry.

To explore these possibilities, a systematic approach is necessary, beginning with in vitro screening to identify any significant biological activity.



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Caption: A proposed workflow for investigating the therapeutic potential.

Conclusion

5-Hydroxy-4-octanone is a compound with a well-established safety profile in the context of its use as a flavoring agent. However, a significant knowledge gap exists regarding its potential therapeutic applications. Its chemical structure suggests the possibility of interactions with key biological pathways, particularly in metabolism. This guide has consolidated the available information on **5-Hydroxy-4-octanone** and highlights the need for further research. The scientific community is encouraged to undertake foundational studies, including in vitro screening and mechanism of action investigations, to unlock the potential therapeutic value of this naturally occurring ketone.

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